

Application Note: Experimental Setup & Protocol for AQDS-Based Organic Redox Flow Batteries

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Compound of Interest

Compound Name: 2,7-Anthracenedisulfonic acid,
9,10-dihydro-9,10-dioxo-

CAS No.: 84-49-1

Cat. No.: B1585532

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Abstract & Scope

This technical guide details the assembly, operation, and validation of a laboratory-scale aqueous organic redox flow battery (AORFB) utilizing AQDS (anolyte) and Bromine (catholyte). Unlike vanadium systems, AQDS chemistries require strict oxygen exclusion and specific electrode pre-treatment to achieve rapid kinetics. This protocol is designed for researchers aiming to replicate the seminal high-performance metrics (>99% coulombic efficiency) or screen novel quinone derivatives.

Materials & Reagents Preparation ("The Kitchen")

Chemical Compatibility Warning

Critical: The catholyte (Br_2/HBr) is highly corrosive and volatile.

- Wetted Materials: Use only PTFE (Teflon), PFA, PVDF, or Viton.
- Prohibited: Stainless steel (even 316L will corrode in Br_2), Nylon, or standard EPDM.

- Fume Hood: All operations involving Bromine must occur in a certified fume hood.

Electrolyte Synthesis

The standard baseline chemistry utilizes the proton-coupled electron transfer (PCET) of AQDS in acidic media.

Component	Role	Concentration (Standard)	Preparation Notes
Negolyte (Anolyte)	Active Material	0.5 M - 1.0 M AQDS (Disodium salt)	Dissolve in 1 M H ₂ SO ₄ . Note: Commercial AQDS is often a mix of isomers; 2,7-AQDS is preferred for solubility.
Posolyte (Catholyte)	Counter Species	0.5 M Br ₂ + 3.0 M HBr	Handle with extreme care. Add liquid Br ₂ to HBr acid. Br ₂ is volatile; keep reservoirs sealed.
Supporting Electrolyte	Conductivity	1.0 M H ₂ SO ₄	Used as the solvent for AQDS.

Electrode Pre-treatment (The "Baking" Step)

Pristine carbon paper is hydrophobic and exhibits poor kinetics for quinones. Thermal oxidation is mandatory.

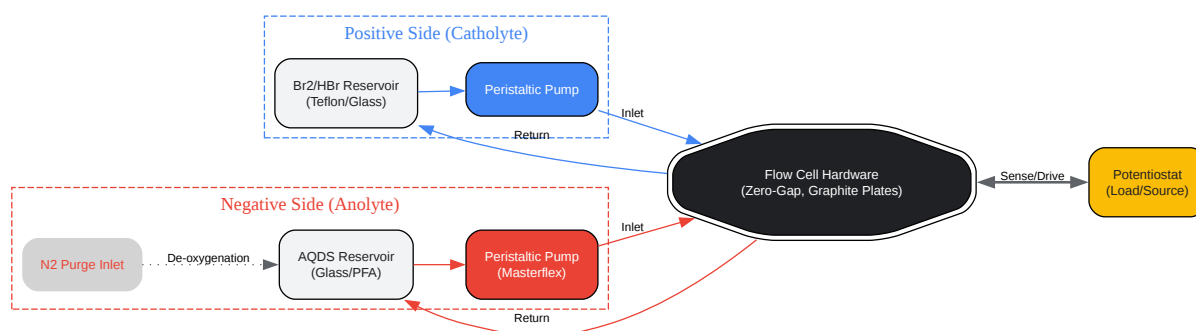
- Material: SGL 10AA or Toray TGP-H-060 carbon paper.
- Protocol: Place carbon paper in a box furnace in air.
- Ramp: Heat to 400°C (hold for 24 hours).
- Mechanism: This introduces hydrophilic oxygen functional groups (C=O, C-OH) which catalyze the PCET reaction of AQDS.

- Validation: A water droplet should wick immediately into the treated paper; it will bead up on untreated paper.

Cell Assembly & Hardware

Physical Setup Schematic

The following diagram illustrates the closed-loop flow architecture required for oxygen-sensitive organic RFBs.



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Caption: Schematic of a lab-scale AQDS/HBr redox flow battery setup with inert gas purging.

Hardware Specifications

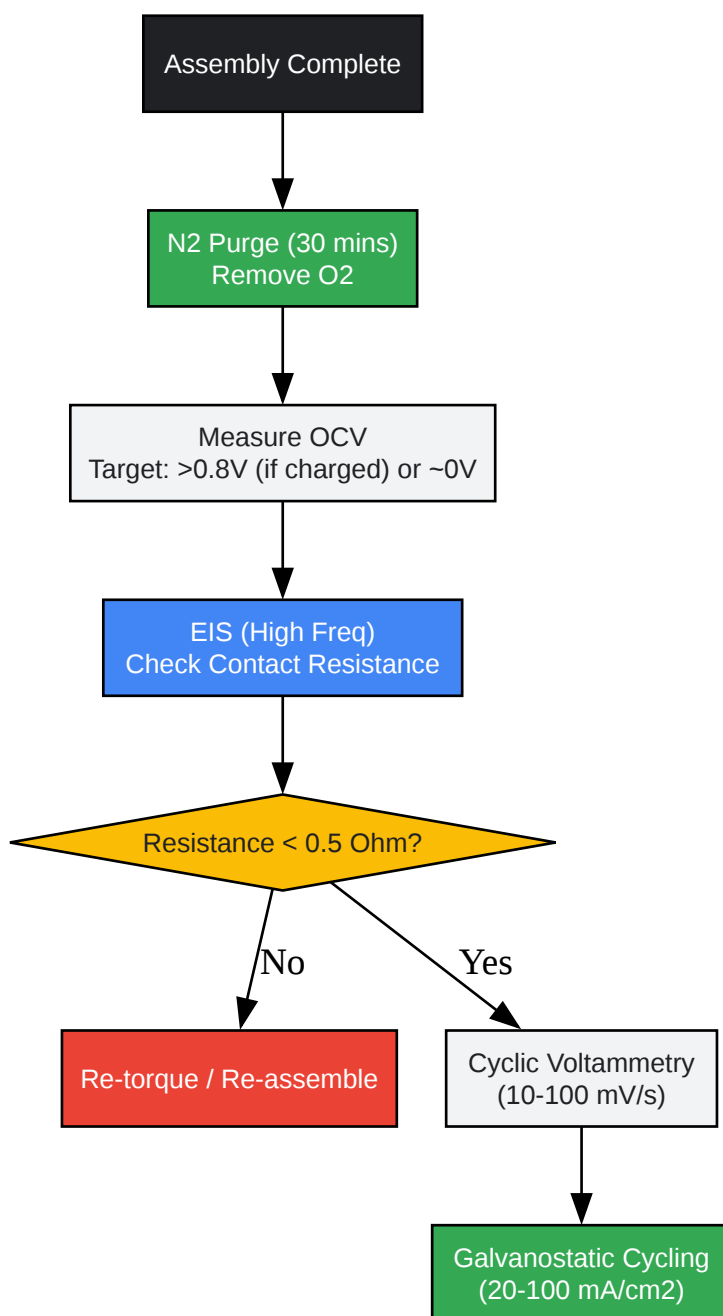
- Flow Field: Interdigitated or Serpentine graphite plates (impervious graphite is required to prevent acid seepage).
- Membrane: Nafion 212 (Pre-treated).
 - Pre-treatment: [1] Boil in 3% H₂O₂ (1h) → Boil in DI Water (1h) → Boil in 0.5 M H₂SO₄ (1h) → Boil in DI Water (1h). Store in DI water.

- Gaskets: PTFE or FEP (Thickness must be calculated to achieve ~20-25% compression of the carbon paper electrode).
- Torque: Apply torque in a star pattern. For a standard 5 cm² cell, target 4.5 - 5.5 N·m (check manufacturer specs). Over-tightening crushes the gas diffusion layer (GDL), reducing permeability; under-tightening causes leaks.

Electrochemical Characterization Protocol

The Testing Logic

Do not immediately cycle the battery. Follow this validation sequence to ensure data integrity.



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Caption: Step-by-step validation workflow for AQDS flow battery testing.

Step-by-Step Procedure

Step 1: De-oxygenation (Crucial) AQDS in its reduced form (hydroquinone) reacts rapidly with atmospheric oxygen.

- Seal the anolyte reservoir with a septum.
- Bubble high-purity Nitrogen or Argon for 30 minutes before starting.
- Maintain a "blanket" of inert gas over the headspace during cycling.

Step 2: Electrochemical Impedance Spectroscopy (EIS)

- Frequency: 100 kHz to 10 mHz.
- Goal: Measure High-Frequency Resistance (HFR).
- Pass Criteria: For a 5 cm² cell with Nafion 212, HFR should be < 0.3 Ω·cm². If higher, check bolt torque or bubble entrapment.

Step 3: Galvanostatic Charge/Discharge

- Current Density: Start conservative at 20 mA/cm², then ramp to 100 mA/cm².
- Voltage Cutoffs:
 - Charge Limit: 1.5 V (Avoid H₂ evolution side reaction).
 - Discharge Limit: 0.2 V (or 0 V).
- Flow Rate: 60-100 mL/min (for 5 cm² cell). Stoichiometry factor > 2.[2]

Visual Validation

- State of Charge (SOC) 0%: AQDS electrolyte is Yellow.
- State of Charge (SOC) 100%: AQDS electrolyte turns Dark Red/Brown.
- Note: If the solution turns black or precipitates, you may have overcharged or exceeded solubility limits.

Troubleshooting & Data Validation

Symptom	Probable Cause	Corrective Action
Low Coulombic Efficiency (<98%)	Oxygen ingress or Crossover	Check N ₂ purge lines. Inspect membrane for pinholes. Ensure Br ₂ pressure isn't forcing crossover.
High Overpotential (Large Hysteresis)	Poor Electrode Kinetics	Did you bake the carbon paper? If not, disassemble and treat electrodes at 400°C.
Capacity Fade	Crossover or Leakage	Check volume levels in reservoirs. If volumes are changing, water transport (osmosis) is occurring.
Jittery Voltage Curves	Trapped Gas Bubbles	Increase flow rate momentarily to flush bubbles. Ensure flow field is vertical (outlet at top).

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